

Essential Safety and Operational Guide for Handling (+)-alpha-Longipinene

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Compound of Interest

Compound Name: (+)-alpha-Longipinene

Cat. No.: B1194234

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **(+)-alpha-Longipinene**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **(+)-alpha-Longipinene**, a comprehensive assessment of potential hazards necessitates the use of appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Safety goggles or a face shield	Shields against potential splashes of the chemical.[1]
Hand Protection	Chemical-resistant gloves (Nitrile gloves are preferred)	Prevents skin contact and potential irritation or allergic reactions.[1][2]
Body Protection	Lab coat or gown	Protects skin and clothing from spills and contamination.[1][2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, a respirator with an appropriate filter (e.g., type ABEK) should be used.[3]	Minimizes inhalation of vapors, especially in confined spaces or during operations that may generate aerosols.[3]

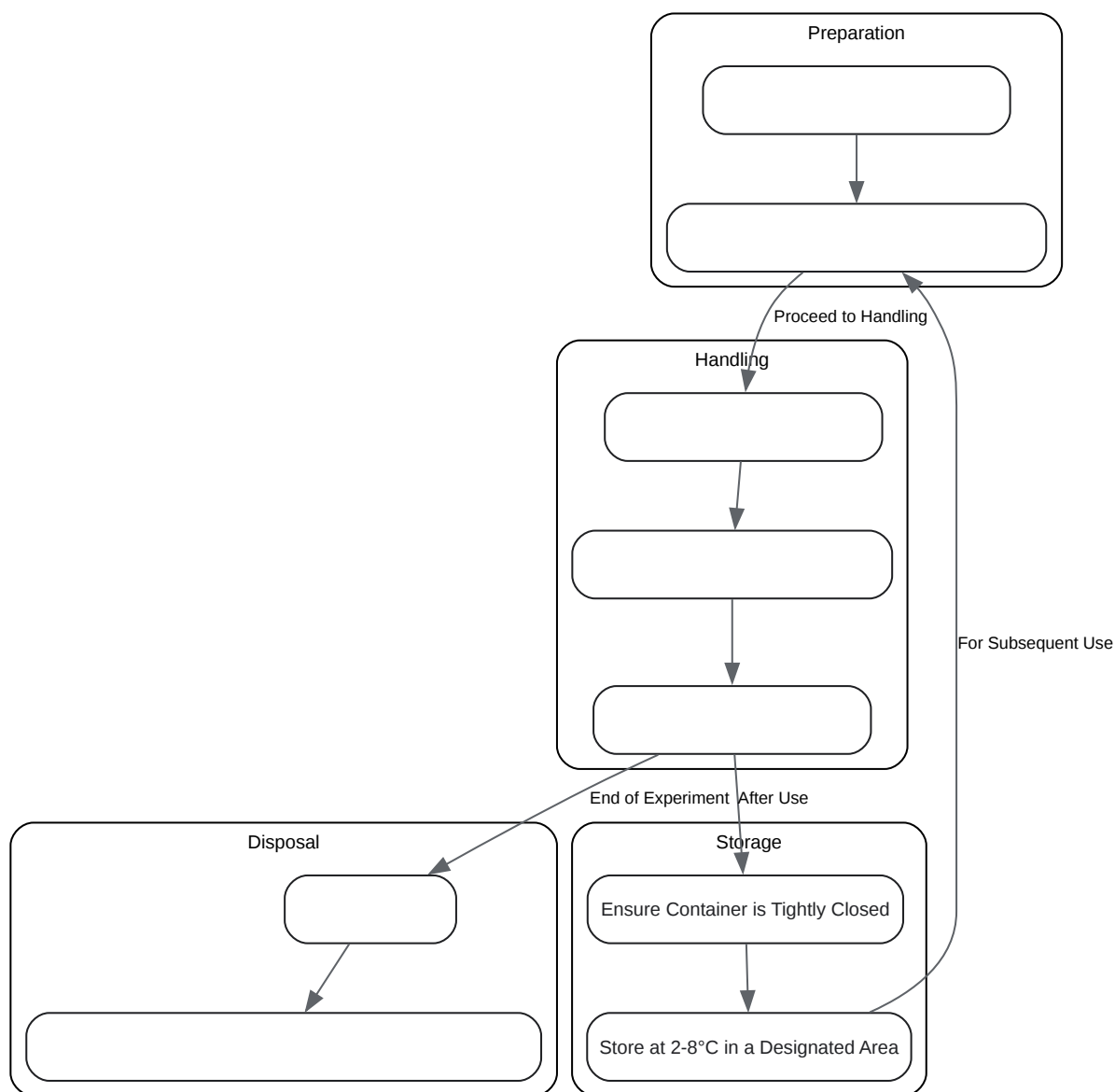
Safety and Handling Data

Adherence to established safety protocols is critical. The following table provides key quantitative data for **(+)-alpha-Longipinene**.

Parameter	Value	Source
Boiling Point	244-246 °C	[4][5][6]
Density	0.915 g/mL at 20 °C	[4][5][6]
Flash Point	92 °C (197.6 °F) - closed cup	[6]
Storage Temperature	2-8 °C	[4][6][7]

Procedural Workflow for Handling (+)-alpha-Longipinene

The following diagram outlines the standard operating procedure for the safe handling of **(+)-alpha-Longipinene** from receipt to disposal.



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Caption: Workflow for Safe Handling of **(+)-alpha-Longipinene**.

Operational Plan

1. Preparation:

- Before handling, thoroughly review the Safety Data Sheet (SDS) for **(+)-alpha-Longipinene**.
[7]
- Ensure that a proper fire extinguisher (e.g., dry sand, dry chemical, or alcohol-resistant foam) is accessible.[8]
- Put on all required personal protective equipment as outlined in the PPE table above.[2]

2. Handling:

- All work with **(+)-alpha-Longipinene** should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[3][7]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[9]
- Ground and bond containers when transferring the material to prevent static discharge.
- Avoid contact with skin and eyes. In case of contact, rinse the affected area with plenty of water.[7]

3. Storage:

- Store **(+)-alpha-Longipinene** in a tightly closed container in a cool, dry, and well-ventilated place.[7][10] The recommended storage temperature is between 2-8°C.[4][6][7]
- Keep it separated from incompatible materials.[10]

Disposal Plan

1. Waste Segregation:

- All disposable PPE and materials contaminated with **(+)-alpha-Longipinene** should be considered hazardous waste.

- Segregate waste into appropriately labeled, sealed containers.

2. Disposal Procedures:

- Dispose of waste material at an approved waste disposal facility.[7]
- Do not allow the chemical to enter drains or waterways, as it is very toxic to aquatic life.[9]
- Always adhere to local, state, and federal regulations for hazardous waste disposal.[8]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling (+)-alpha-Longipinene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1194234#personal-protective-equipment-for-handling-alpha-longipinene>]

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